

cross-validation of experimental results for alpha-Methyl-1H-imidazole-1-ethanol

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Compound of Interest

Compound Name: *alpha-Methyl-1H-imidazole-1-ethanol*

Cat. No.: *B3052003*

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Comparative Analysis of alpha-Methyl-1H-imidazole-1-ethanol and Econazole

A Guide for Researchers in Drug Development

This guide provides a comparative overview of the experimental data available for **alpha-Methyl-1H-imidazole-1-ethanol** and the well-established antifungal agent, Econazole. The aim is to offer researchers, scientists, and drug development professionals a concise summary of their chemical properties, synthesis, and known biological activities to inform further research and development.

Physicochemical Properties

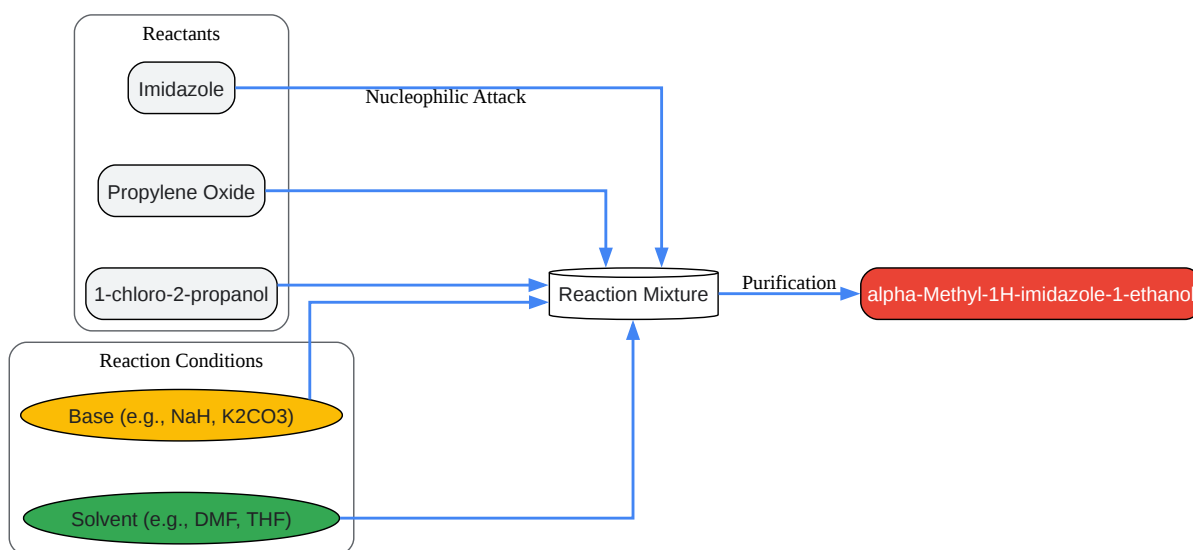
A summary of the key physicochemical properties for both compounds is presented below. Data for **alpha-Methyl-1H-imidazole-1-ethanol** is limited in the public domain.

Property	alpha-Methyl-1H-imidazole-1-ethanol	Econazole
IUPAC Name	1-(1H-imidazol-1-yl)propan-2-ol[1]	1-[2-[(4-chlorophenyl)methoxy]-2-(2,4-dichlorophenyl)ethyl]-1H-imidazole
CAS Number	37788-55-9[1][2]	27220-47-9
Molecular Formula	C6H10N2O[1][2]	C18H15Cl3N2O
Molecular Weight	126.16 g/mol [1]	381.68 g/mol
Appearance	Liquid[1]	White or yellowish crystalline powder
Boiling Point	200-205 °C @ 1 Torr	Not available
Density	1.12 g/cm ³	Not available

Synthesis and Characterization

Synthesis Overview

A general synthetic workflow for imidazole-based ethanol derivatives involves the reaction of imidazole with a suitable epoxide or a halo-alcohol.



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General synthesis workflow for imidazole-based ethanol derivatives.

Experimental Protocols

Synthesis of **alpha-Methyl-1H-imidazole-1-ethanol** (Hypothetical Protocol)

No specific experimental protocol for the synthesis of **alpha-Methyl-1H-imidazole-1-ethanol** was found in the reviewed literature. The following is a general, hypothetical procedure based on the synthesis of similar imidazole derivatives.

To a solution of imidazole (1.0 eq) in anhydrous dimethylformamide (DMF), sodium hydride (1.1 eq) is added portion-wise at 0 °C under an inert atmosphere. The mixture is stirred for 30 minutes, after which 1-chloro-2-propanol (1.05 eq) is added dropwise. The reaction mixture is

then allowed to warm to room temperature and stirred for 24 hours. The reaction is quenched with water and the product is extracted with ethyl acetate. The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified by column chromatography on silica gel to afford **alpha-Methyl-1H-imidazole-1-ethanol**.

Synthesis of Econazole Nitrate (One-Pot Method)[3]

A mixture of K₂CO₃/KOH/Al₂O₃, imidazole, toluene, and PEG-200 is heated to reflux with water removal for 25-35 minutes. After cooling, a solution of 1-(2,4-dichlorophenyl)-2-chloro-ethanol in toluene is added, and the mixture is heated to 71-73 °C for 3-3.5 hours. The reaction mixture is then filtered, and the filtrate is washed with water. The organic layer is separated and treated with p-chlorobenzyl chloride in the presence of K₂CO₃/KOH/Al₂O₃ and PEG-200 to yield econazole, which is then converted to the nitrate salt.[3]

Spectral Data

Spectrum Type	alpha-Methyl-1H-imidazole-1-ethanol	Econazole Nitrate
¹ H-NMR	Data not available in the reviewed literature.	Available[1][4][5]
¹³ C-NMR	Spectrum available on PubChem.	Available
FT-IR	Data not available in the reviewed literature.	Available[6][7]

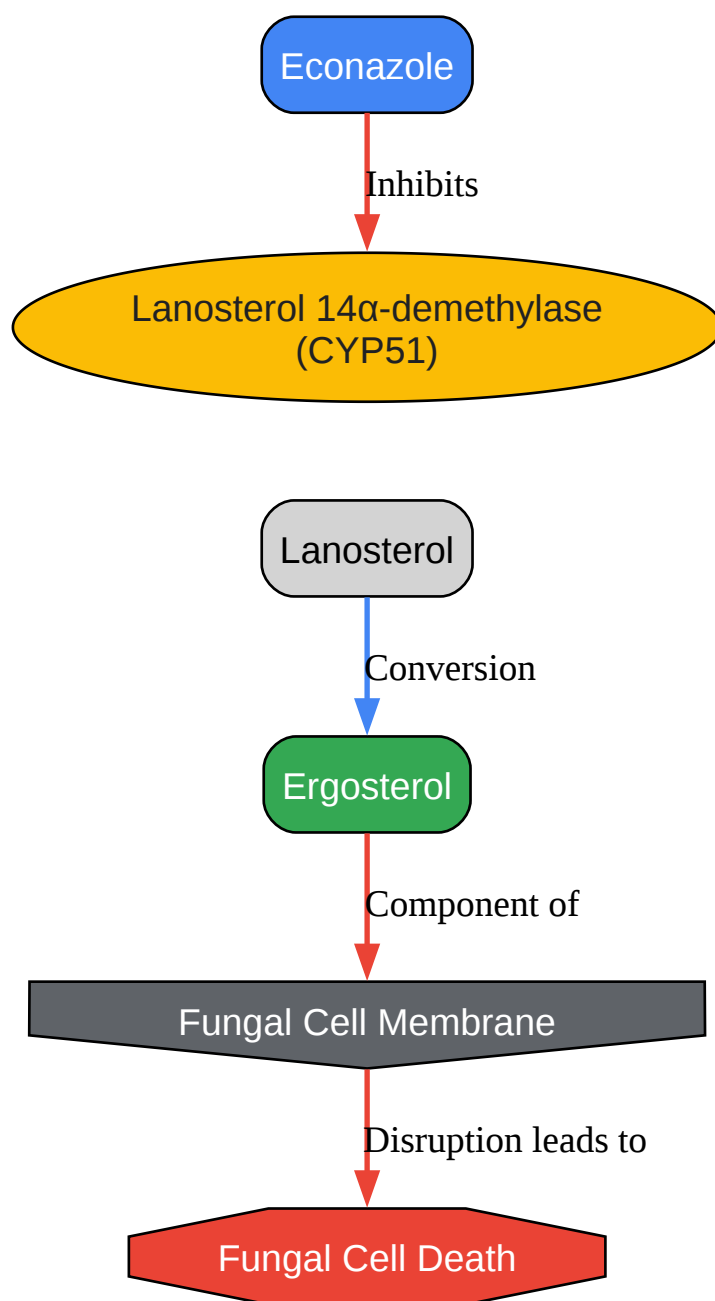
Biological Activity

alpha-Methyl-1H-imidazole-1-ethanol

No experimental data regarding the biological activity, including antifungal or antimicrobial properties, of **alpha-Methyl-1H-imidazole-1-ethanol** was found in the reviewed literature.

Econazole

Econazole is a broad-spectrum antifungal agent with well-documented activity against a variety of fungi. Its mechanism of action involves the inhibition of ergosterol synthesis, a vital component of the fungal cell membrane. This disruption leads to increased cell permeability and ultimately, fungal cell death.



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Mechanism of action of Econazole.

Antifungal Spectrum of Econazole

Fungal Species	MIC Range (µg/mL)	Reference
Candida albicans	0.016 - 16	[8]
Aspergillus fumigatus	0.12 - 4	
Trichophyton rubrum	≤0.0125	
Trichophyton mentagrophytes	≤0.0125	
Epidermophyton floccosum	≤0.0125	

Experimental Protocol: Antifungal Susceptibility Testing (Broth Microdilution)

The minimum inhibitory concentration (MIC) of antifungal agents is determined using the broth microdilution method as described by the Clinical and Laboratory Standards Institute (CLSI). Fungal isolates are cultured on an appropriate medium, and a standardized inoculum is prepared. Serial dilutions of the antifungal agent are made in 96-well microplates with RPMI 1640 medium. The plates are inoculated with the fungal suspension and incubated at 35°C for 24-48 hours. The MIC is defined as the lowest concentration of the drug that causes a significant inhibition of growth compared to a drug-free control.[\[8\]](#)

Conclusion

This guide highlights the significant disparity in the available experimental data between **alpha-Methyl-1H-imidazole-1-ethanol** and Econazole. While Econazole is a well-characterized antifungal agent with extensive data on its synthesis, spectral properties, and biological activity, **alpha-Methyl-1H-imidazole-1-ethanol** remains largely uncharacterized in the public domain.

For researchers interested in **alpha-Methyl-1H-imidazole-1-ethanol**, the immediate focus should be on establishing a reliable synthetic protocol, comprehensive spectral characterization (¹H-NMR, FT-IR), and, most critically, evaluating its biological activity. The lack of any reported antifungal or antimicrobial data presents a significant knowledge gap and a potential opportunity for novel discovery. Further studies are essential to determine if **alpha-Methyl-1H-imidazole-1-ethanol** holds any promise as a therapeutic agent.

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